

# Isopropyl 4-hydroxybenzoate-d4: A Technical Guide to its Molecular Weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Isopropyl 4-hydroxybenzoate-d4*

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For researchers, scientists, and professionals engaged in drug development, a precise understanding of the molecular characteristics of isotopically labeled compounds is paramount. This technical guide provides a detailed analysis of the molecular weight of **Isopropyl 4-hydroxybenzoate-d4**, a deuterated analog of the antimicrobial agent Isopropyl 4-hydroxybenzoate.

## Quantitative Data Summary

The determination of the molecular weight of **Isopropyl 4-hydroxybenzoate-d4** is derived from the molecular weight of its non-deuterated counterpart and the atomic weights of hydrogen and its isotope, deuterium. The key quantitative data are summarized in the table below for straightforward comparison.

Compound/Isotope	Chemical Formula	Molecular Weight (g/mol)	Notes
Isopropyl 4-hydroxybenzoate	<chem>C10H12O3</chem>	180.20	Also known as Isopropylparaben[1][2][3].
Hydrogen (Protium)	H	1.008	Conventional atomic weight[1][4].
Deuterium	D or <sup>2</sup> H	2.014	A stable isotope of hydrogen.
Isopropyl 4-hydroxybenzoate-d4	<chem>C10H8D4O3</chem>	184.228	Calculated value.

## Experimental Protocols

The molecular weight of **Isopropyl 4-hydroxybenzoate-d4** is a calculated value based on established principles of mass spectrometry and isotopic substitution. The experimental protocol to verify this would involve high-resolution mass spectrometry.

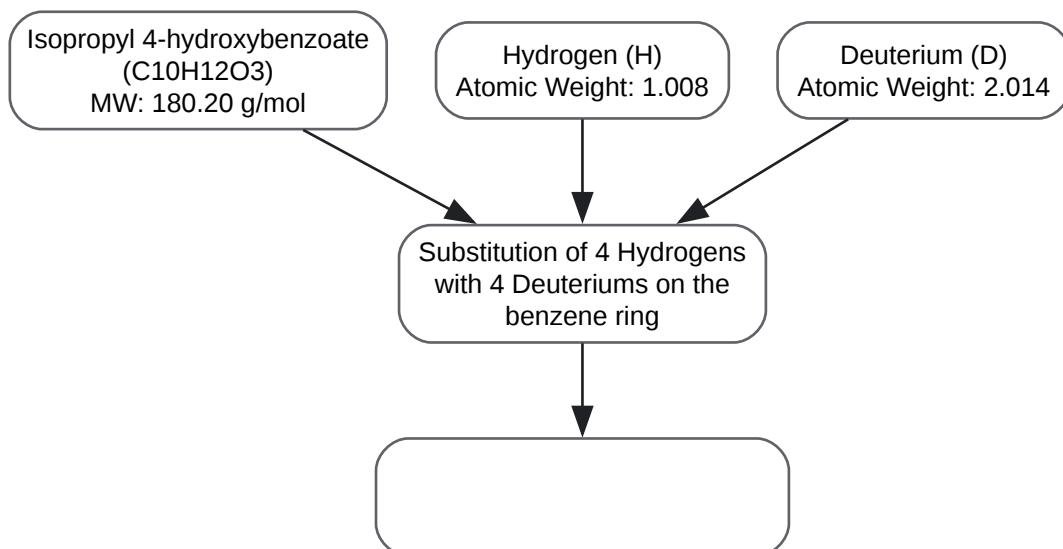
Methodology for Mass Spectrometry:

- Sample Preparation: A solution of **Isopropyl 4-hydroxybenzoate-d4** is prepared in a suitable volatile solvent (e.g., methanol or acetonitrile).
- Instrumentation: A high-resolution mass spectrometer, such as a Time-of-Flight (TOF) or Orbitrap instrument, is calibrated using a known standard.
- Ionization: The sample is introduced into the mass spectrometer and ionized using an appropriate technique, such as electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI).
- Mass Analysis: The mass-to-charge ratio (m/z) of the resulting ions is measured with high precision.

- Data Analysis: The monoisotopic mass of the molecular ion is determined from the resulting mass spectrum. This experimental value is then compared to the calculated theoretical mass.

## Signaling Pathways and Logical Relationships

The logical process for determining the molecular weight of the deuterated compound is illustrated below. This workflow highlights the substitution of hydrogen atoms with deuterium atoms on the benzene ring, which is the common site for such labeling in aromatic compounds.



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Caption: Calculation workflow for the molecular weight of **Isopropyl 4-hydroxybenzoate-d4**.

The molecular formula for Isopropyl 4-hydroxybenzoate is C<sub>10</sub>H<sub>12</sub>O<sub>3</sub>, with a molecular weight of approximately 180.20 g/mol [1][2][3][4]. The "-d4" designation in **Isopropyl 4-hydroxybenzoate-d4** indicates that four hydrogen atoms have been replaced by deuterium atoms. The atomic weight of hydrogen is approximately 1.008 amu, while the atomic weight of deuterium is about 2.014 amu.

The calculation for the molecular weight of the deuterated compound is as follows:

- Start with the molecular weight of the non-deuterated compound: 180.20 g/mol
- Subtract the mass of four hydrogen atoms:  $180.20 - (4 * 1.008) = 176.168$  g/mol

- Add the mass of four deuterium atoms:  $176.168 + (4 * 2.014) = 184.224$  g/mol

A more precise calculation using the monoisotopic masses would be:

- Molecular Weight of C<sub>10</sub>H<sub>12</sub>O<sub>3</sub>: 180.2005 g/mol [\[4\]](#)
- Atomic Weight of Hydrogen (<sup>1</sup>H): 1.007825 u
- Atomic Weight of Deuterium (<sup>2</sup>H): 2.014102 u

Calculated Molecular Weight of C<sub>10</sub>H<sub>8</sub>D<sub>4</sub>O<sub>3</sub>:  $(180.2005 - (4 * 1.007825)) + (4 * 2.014102) = 184.225608$  g/mol

For practical laboratory purposes, the value of 184.23 g/mol is often used.

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## References

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)